

## Section 1: Core Chemical Identity and Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

**Compound Name:** (3-Methoxyphenyl)methanesulfonyl chloride

**Cat. No.:** B061921

[Get Quote](#)

**(3-Methoxyphenyl)methanesulfonyl chloride** is a specialized sulfonylating agent used in organic synthesis. Its utility in constructing complex molecules, particularly within drug discovery pipelines, is predicated on the reactivity of the sulfonyl chloride functional group. Understanding its fundamental properties is the first step toward safe and effective handling. The presence of the methoxy-substituted phenyl ring modifies the electronic properties and solubility of the molecule compared to simpler alkyl sulfonyl chlorides like methanesulfonyl chloride (MsCl), though the core hazards associated with the sulfonyl chloride moiety remain.

Table 1: Physicochemical Properties of **(3-Methoxyphenyl)methanesulfonyl chloride**

| Property          | Value   | Source(s)           |
|-------------------|---|---------------------|
| Molecular Formula | <b>C<sub>8</sub>H<sub>9</sub>ClO<sub>3</sub>S</b> | <a href="#">[1]</a> |
| Molecular Weight  | 220.67 g/mol                                      | <a href="#">[1]</a> |
| CAS Number        | 163295-76-9                                       | <a href="#">[1]</a> |
| Appearance        | Solid   |                     |
| SMILES String     | <chem>COc1cccc(CS(Cl)(=O)=O)c1</chem>             |                     |

| InChI Key | HIBDAKCYUPOBNR-UHFFFAOYSA-N | |

## Section 2: Hazard Profile and GHS Classification

**(3-Methoxyphenyl)methanesulfonyl chloride** is a hazardous substance that demands rigorous safety protocols. Its primary dangers stem from its high reactivity, particularly with nucleophiles such as water, and its corrosive nature. Upon contact with moisture, it hydrolyzes to produce methanesulfonic acid and corrosive, toxic hydrogen chloride gas.<sup>[2][3][4]</sup> This reaction is exothermic and can lead to a dangerous pressure buildup in sealed containers.<sup>[3][5]</sup> Therefore, it is classified as a substance that causes severe skin burns and eye damage.

Table 2: GHS Hazard Classification | GHS Classification | Hazard Statement | Pictogram | Signal Word | | :--- | :--- | :--- | :--- | | Skin Corrosion/Irritation, Category 1B/1C | H314: Causes severe skin burns and eye damage.<sup>[2][6][7]</sup> |

alt text

| Danger | | Acute Toxicity, Oral, Category 4 | H302: Harmful if swallowed. |

alt text

| Warning | | Respiratory Irritation | H335: May cause respiratory irritation.<sup>[8]</sup> |

alt text

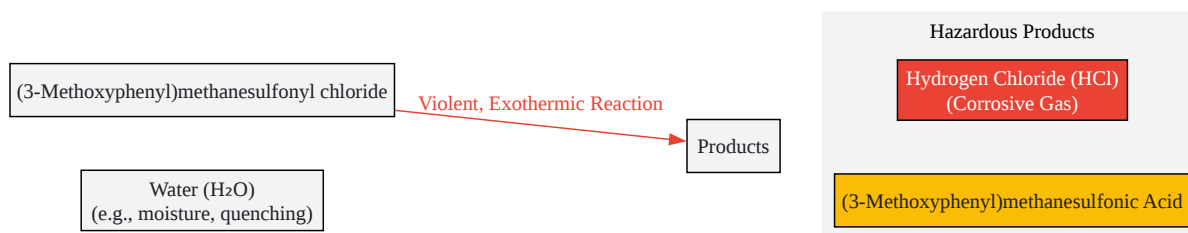
| Warning |

Note: Classifications are based on available data for the specified compound and closely related analogs. Users must consult the specific Safety Data Sheet (SDS) provided by their supplier.

## Section 3: Chemical Reactivity and Incompatibility

The central pillar of safely handling this reagent is a deep understanding of its chemical reactivity. The electrophilic sulfur atom in the sulfonyl chloride group is highly susceptible to attack by nucleophiles.

**Reaction with Water (Hydrolysis):** This is the most critical reaction from a safety perspective. The compound reacts violently with water, including atmospheric moisture, in an exothermic reaction that liberates hydrogen chloride (HCl) gas.<sup>[2]</sup> This is why the compound is designated as "moisture sensitive" and requires storage in a dry, inert atmosphere.<sup>[2][9]</sup>



[Click to download full resolution via product page](#)

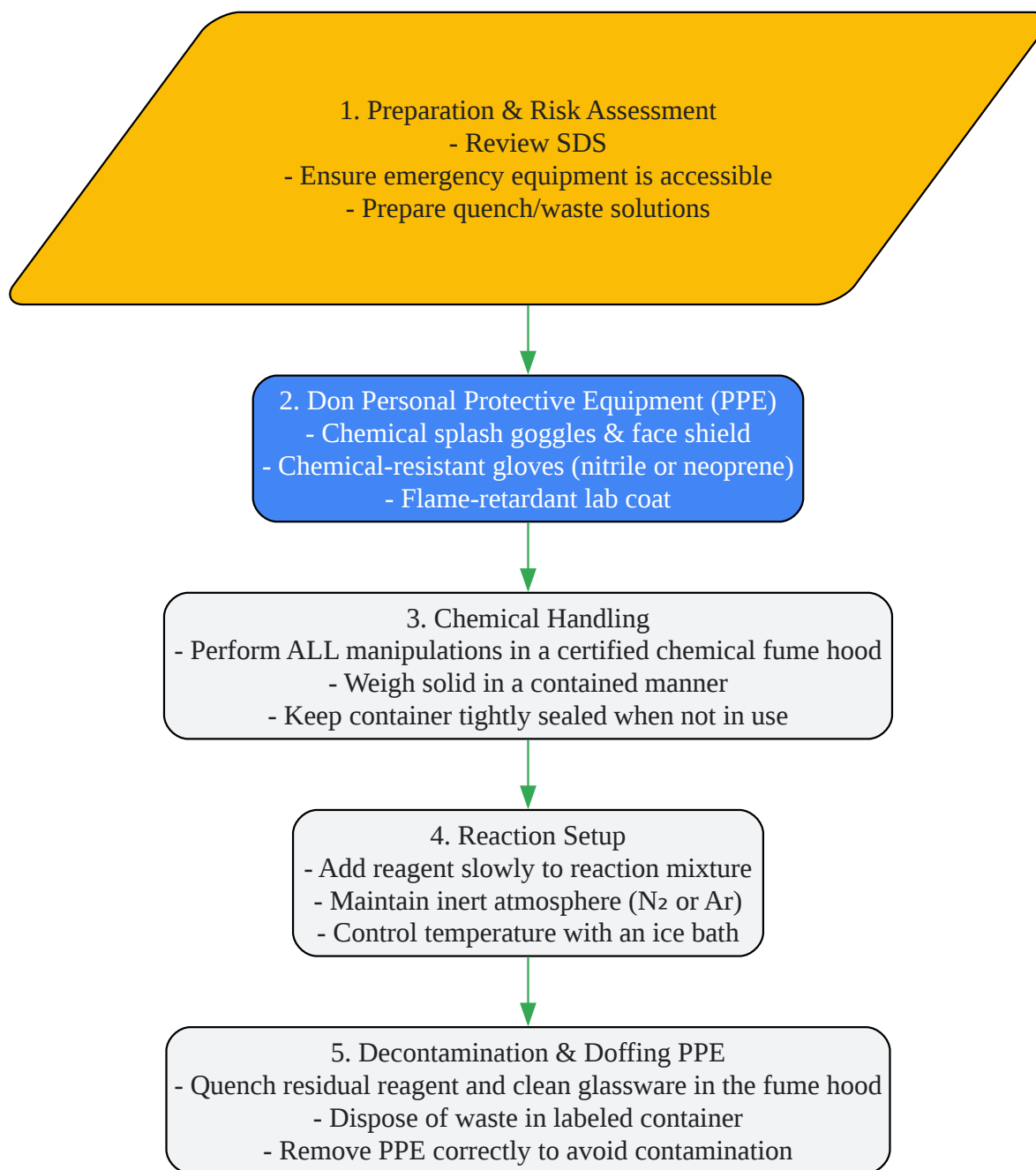
Caption: Hydrolysis of **(3-Methoxyphenyl)methanesulfonyl chloride**.

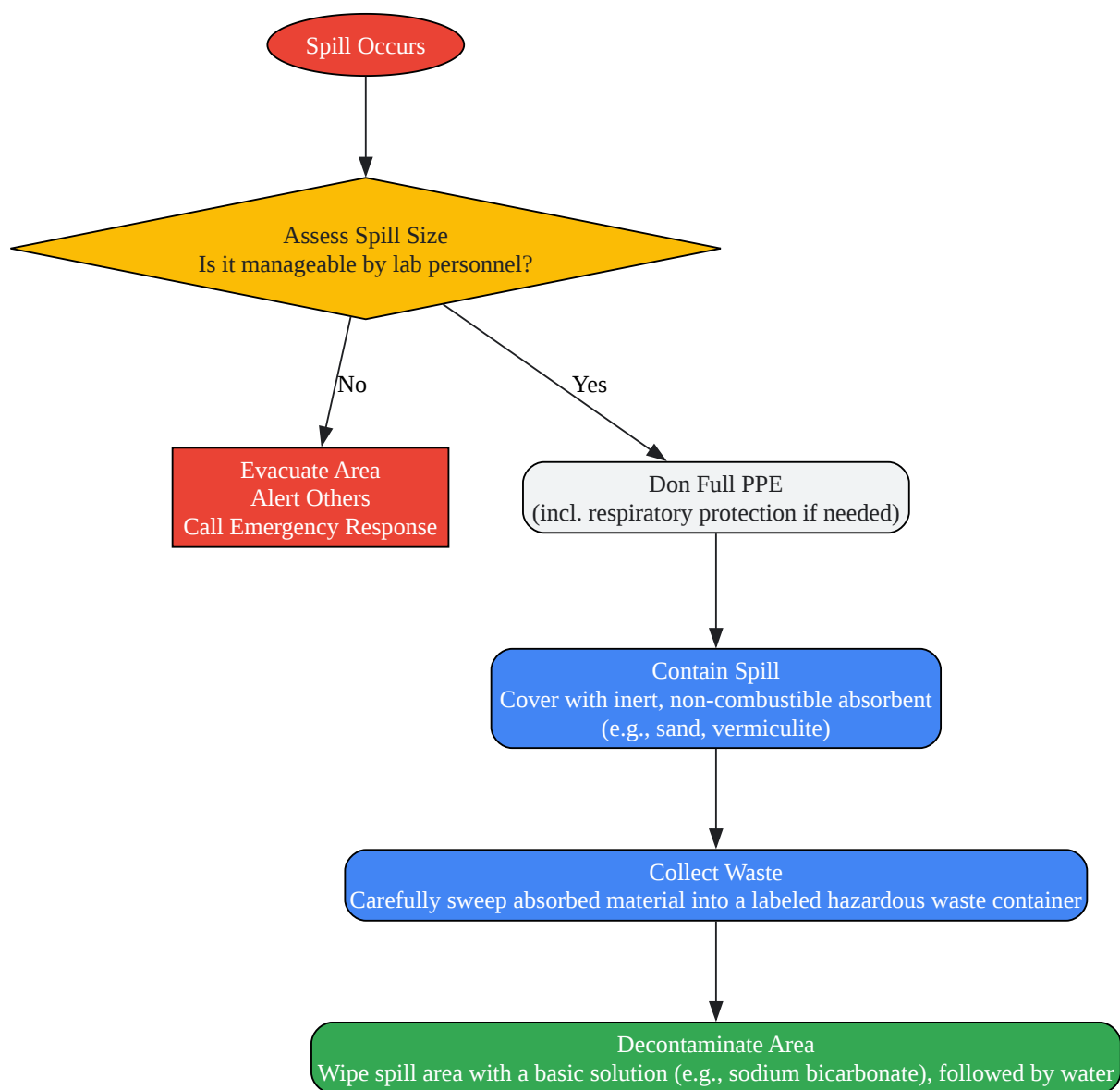
Incompatible Materials: To prevent hazardous reactions, **(3-Methoxyphenyl)methanesulfonyl chloride** must be segregated from the following materials:

- Water and Moisture: Reacts violently.[2]
- Strong Bases: (e.g., sodium hydroxide, amines) Reacts violently and exothermically.[2][10]
- Alcohols: Reacts to form esters, potentially with significant heat generation.[11]
- Strong Oxidizing Agents: Can lead to vigorous, potentially explosive reactions.[2]
- Metals: The HCl gas produced during hydrolysis can react with metals to generate flammable hydrogen gas. Avoid metal containers for storage unless properly lined.[12]

## Section 4: Standard Operating Procedure for Safe Handling

A self-validating protocol for handling ensures that safety is integrated into every step of the experimental workflow. The following procedure is designed for laboratory-scale operations.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. fishersci.fi [fishersci.fi]
- 3. benchchem.com [benchchem.com]
- 4. METHANESULFONYL CHLORIDE [training.itcilo.org]
- 5. Methanesulfonyl chloride - Wikipedia [en.wikipedia.org]
- 6. angenechemical.com [angenechemical.com]
- 7. (4-Methoxyphenyl)methanesulfonyl chloride | C<sub>8</sub>H<sub>9</sub>ClO<sub>3</sub>S | CID 12522606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. aksci.com [aksci.com]
- 9. Safe Handling and Storage of Methanesulfonyl Chloride (MsCl): Best Practices – HoriazonChemical [horiazonchemical.com]
- 10. georganics.sk [georganics.sk]
- 11. fishersci.com [fishersci.com]
- 12. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Section 1: Core Chemical Identity and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b061921#3-methoxyphenyl-methanesulfonyl-chloride-safety-and-handling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)